

Personal protective equipment for handling Tizoxanide-d4

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Compound of Interest

Compound Name: Tizoxanide-d4

Cat. No.: B565610

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Essential Safety and Handling Guide for Tizoxanide-d4

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for handling **Tizoxanide-d4**, including operational and disposal plans.

Chemical Identifier:

- Trade Name: **Tizoxanide-d4**
- Synonym: 2-hydroxy-N-(5-nitro-2-thiazolyl)-benzamide-3,4,5,6-d4
- CAS Number: 1246817-56-0

Tizoxanide-d4 is an isotopically labeled internal standard used for the quantification of Tizoxanide, an active metabolite of the antiparasitic drug Nitazoxanide.^[1] It is intended for research use only.

Hazard Identification and Classification

Tizoxanide-d4 is classified as a hazardous substance. The primary hazards are outlined in the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Skin irritation	2	H315: Causes skin irritation
Eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation

GHS Label Elements

- Pictogram: GHS07 (Exclamation mark)
- Signal Word: Warning

Personal Protective Equipment (PPE)

To minimize exposure to **Tizoxanide-d4**, appropriate personal protective equipment must be worn. The following table summarizes the required PPE for handling this compound.

Recommended Personal Protective Equipment[2][3][4][5]

Body Part	Equipment	Specification
Eyes/Face	Safety goggles with side-shields	Must meet ANSI Z87.1 standards to protect against splashes.[6]
Hands	Protective gloves	Chemotherapy gloves tested to ASTM D6978 standard are recommended.[5] Must be disposable, powder-free, and latex-free.[3]
Body	Impervious clothing/Long-sleeved gown	A long-sleeved, seamless gown that closes in the back is required.[3][5]
Respiratory	Suitable respirator	Required if not handling in a containment primary engineering control (C-PEC) or if there is a risk of dust/aerosol formation.[2][5]
Head/Hair	Head and hair covers	To protect against hazardous residue.[3]
Feet	Shoe covers	Disposable, skid-resistant shoe covers should be worn.[3]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the stability of **Tizoxanide-d4** and ensuring a safe laboratory environment.

Safe Handling Protocol:[2][7]

- Ventilation: Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.[2]
- Avoid Contact: Avoid inhalation, and contact with eyes and skin.[2]

- Prevent Formation of Dust/Aerosols: Avoid the formation of dust and aerosols during handling.[\[2\]](#)
- Hygiene: Do not eat, drink, or smoke when using this product. Wash skin thoroughly after handling.[\[2\]](#)
- Ignition Sources: Keep away from sources of ignition.

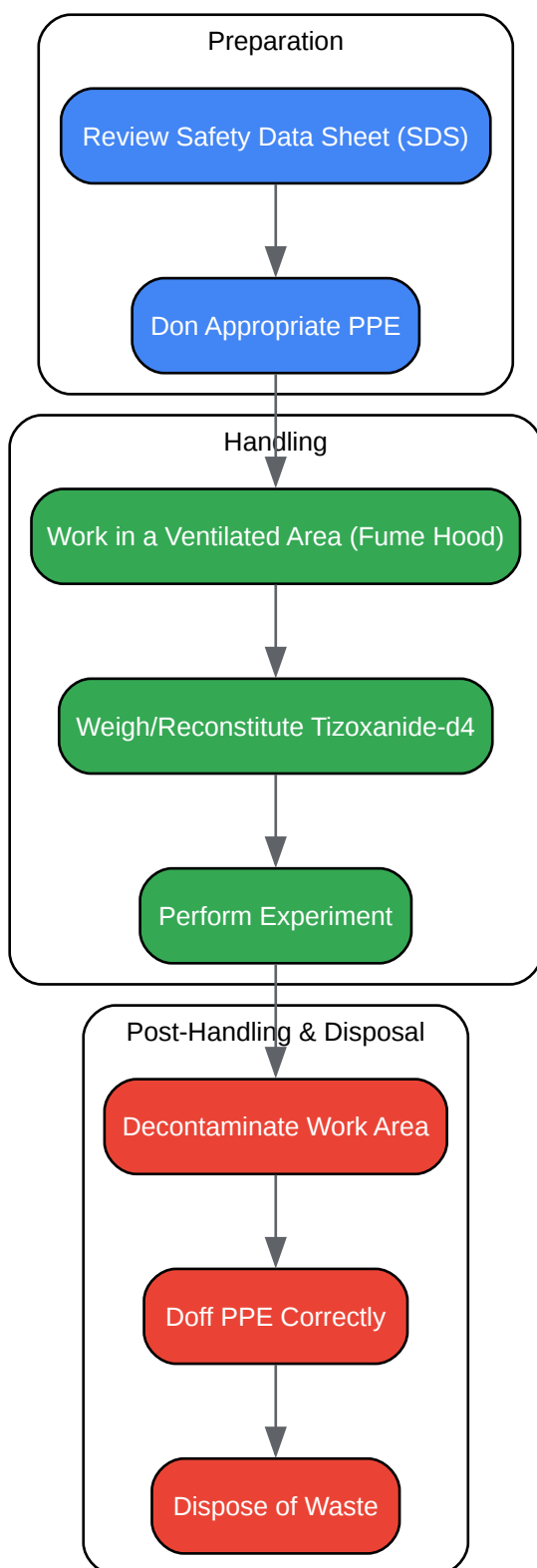
Storage Conditions:[\[2\]](#)[\[8\]](#)[\[9\]](#)

Form	Storage Temperature	Duration
Neat (Powder)	+4°C	As specified by the manufacturer.
In Solvent	-20°C or -80°C	Up to 1 month at -20°C, and up to 6 months at -80°C.

Keep container tightly sealed in a cool, well-ventilated area, away from direct sunlight.[\[2\]](#)

Experimental Workflow: Safe Handling of Tizoxanide-d4

The following diagram illustrates the procedural steps for safely handling **Tizoxanide-d4** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Tizoxanide-d4**.

Disposal Plan

The disposal of **Tizoxanide-d4** and its containers must be conducted in accordance with institutional, local, state, and federal regulations.

General Disposal Guidelines:

- **Unused Product:** Dispose of contents and container to an approved waste disposal plant.[\[2\]](#)
Do not allow the product to reach ground water, water courses, or sewage systems.
- **Empty Containers:** Remove all personal information from the prescription label of empty medicine bottles or packaging before recycling or discarding them.[\[10\]](#)
- **Waste Mixture:** For disposal of small quantities, it is recommended to mix the medicine with an unappealing substance like dirt or used coffee grounds, place it in a sealed plastic bag, and then throw it in the trash.[\[10\]](#)
- **Hazardous Waste Management:** For larger quantities or in institutional settings, follow the procedures for hazardous waste disposal established by your organization's Environmental Health and Safety Office (EHSO).[\[11\]](#) This may involve collection in labeled, compatible containers for pickup by EHSO personnel or a licensed waste vendor.[\[11\]](#)

Emergency Procedures

First Aid Measures:[\[2\]](#)

- **Eye Contact:** Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present. Promptly seek medical attention.
- **Skin Contact:** Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention.
- **Inhalation:** Relocate to fresh air immediately.
- **Ingestion:** If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.[\[2\]](#)

Spill and Leak Procedures:

- Containment: Prevent further leakage or spillage if it is safe to do so.
- Cleanup: Ensure adequate ventilation. Pick up spilled material and transfer it to properly labeled containers for disposal.
- Personal Precautions: Use personal protective equipment as required and evacuate personnel to safe areas. Avoid contact with skin, eyes, or clothing.

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